

Personal protective equipment for handling Ethyl docos-2-enoate

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Compound of Interest

Compound Name: Ethyl docos-2-enoate

Cat. No.: B12561588

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Essential Safety and Handling Guide for Ethyl docos-2-enoate

This guide provides crucial safety and logistical information for the handling and disposal of **Ethyl docos-2-enoate**. The following procedures are based on data for structurally similar compounds, including Ethyl docosanoate and Ethyl docos-13-enoate, and should be implemented as a baseline for safe laboratory practices in the absence of a specific Safety Data Sheet (SDS) for **Ethyl docos-2-enoate**.

Physicochemical Properties

The quantitative data presented below is for related fatty acid esters and should be considered indicative for **Ethyl docos-2-enoate**.

| Property | Value | Source Compound |
|-------------------|--|-----------------------------|
| Molecular Formula | C ₂₄ H ₄₆ O ₂ | Ethyl docos-13-enoate |
| Molecular Weight | 366.62 g/mol | Ethyl docos-13-enoate |
| Appearance | Colorless to pale yellow liquid | Ethyl docos-13-enoate[1][2] |
| Boiling Point | 233°C @ 8.5 mmHg | Ethyl docos-13-enoate[3] |
| Melting Point | 50°C | Ethyl docosanoate[4] |
| Flash Point | 82.9°C | Ethyl docos-13-enoate[3] |
| Density | 0.87 g/cm ³ | Ethyl docos-13-enoate[3] |

Hazard Identification and Personal Protective Equipment (PPE)

Based on analogous compounds, **Ethyl docos-2-enoate** is expected to be a low-hazard chemical under normal laboratory conditions. However, appropriate PPE should always be worn to minimize exposure.

| Hazard | Recommended PPE |
|--------------|---|
| Eye Contact | Safety glasses with side shields or safety goggles. |
| Skin Contact | Chemical-resistant gloves (e.g., nitrile rubber). Lab coat. |
| Inhalation | Use in a well-ventilated area. For operations with a potential for generating aerosols or vapors, a NIOSH-approved respirator may be necessary. |
| Ingestion | Do not eat, drink, or smoke in laboratory areas. |

Operational Plan for Safe Handling

1. Engineering Controls:

- Work in a well-ventilated laboratory, preferably within a chemical fume hood, especially when heating the substance or creating aerosols.
- Ensure an eyewash station and safety shower are readily accessible.

2. Personal Protective Equipment (PPE):

- Always wear safety glasses with side shields.
- Wear nitrile gloves. Change gloves immediately if they become contaminated.
- A standard laboratory coat should be worn at all times.

3. Handling Procedures:

- Avoid direct contact with skin and eyes.
- Avoid inhalation of any mists or vapors.
- Use compatible and clean glassware and equipment.
- Keep containers tightly closed when not in use.

4. Storage:

- Store in a cool, dry, and well-ventilated area.
- Keep away from strong oxidizing agents.
- Store in tightly sealed containers to prevent contamination.

Disposal Plan

1. Waste Identification:

- **Ethyl docos-2-enoate** waste should be considered chemical waste.

- Do not mix with other waste streams unless compatibility is confirmed.

2. Waste Collection:

- Collect waste in a designated, properly labeled, and sealed container. The container should be made of a material compatible with the chemical.

3. Disposal Route:

- Dispose of the chemical waste through a licensed and approved hazardous waste disposal company.
- Follow all local, state, and federal regulations for chemical waste disposal.
- Do not dispose of **Ethyl docos-2-enoate** down the drain or in the regular trash.

Experimental Workflow

Caption: Workflow for Safe Handling and Disposal of **Ethyl docos-2-enoate**.

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